

An In-depth Technical Guide to p-Xylenolsulfonephthalein: Synthesis and Properties

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Compound of Interest

Compound Name: Xylenol Blue

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Abstract

p-Xylenolsulfonephthalein, commonly known as **Xylenol Blue**, is a triphenylmethane dye widely utilized as a pH indicator in various scientific and industrial applications. Its distinct color transitions at two different pH ranges make it a versatile tool for monitoring acidity and alkalinity. This technical guide provides a comprehensive overview of the synthesis and physicochemical properties of p-Xylenolsulfonephthalein, including detailed experimental protocols and structured data for easy reference.

Introduction

p-Xylenolsulfonephthalein (**Xylenol Blue**) belongs to the family of sulfonephthalein dyes, which are known for their pH-indicating properties. It is structurally characterized by a sulfone ring and two p-xylenol moieties. The molecule exhibits two useful pH ranges for color change: from red to yellow in acidic conditions (pH 1.2 to 2.8) and from yellow to blue in alkaline conditions (pH 8.0 to 9.6).^[1] This dual-range property makes it a valuable indicator in various chemical titrations and biological assays. This guide will delve into the synthesis of this important compound and detail its key physicochemical properties.

Physicochemical Properties

p-Xylenolsulfonephthalein is a dark brown crystalline powder.^[2] A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference
Chemical Formula	C ₂₃ H ₂₂ O ₅ S	[3]
Molecular Weight	410.49 g/mol	[2]
CAS Number	125-31-5	
Melting Point	212 °C (decomposes)	
Appearance	Dark brown powder	
pH Transition Range 1	pH 1.2 (Red) to 2.8 (Yellow)	
pH Transition Range 2	pH 8.0 (Yellow) to 9.6 (Blue)	
Solubility	Soluble in 95% Methanol (0.1%)	
Absorption Maximum (in Methanol)	419 – 429 nm	
Absorption Maximum (in 0.1 N NaOH)	591 – 599 nm	

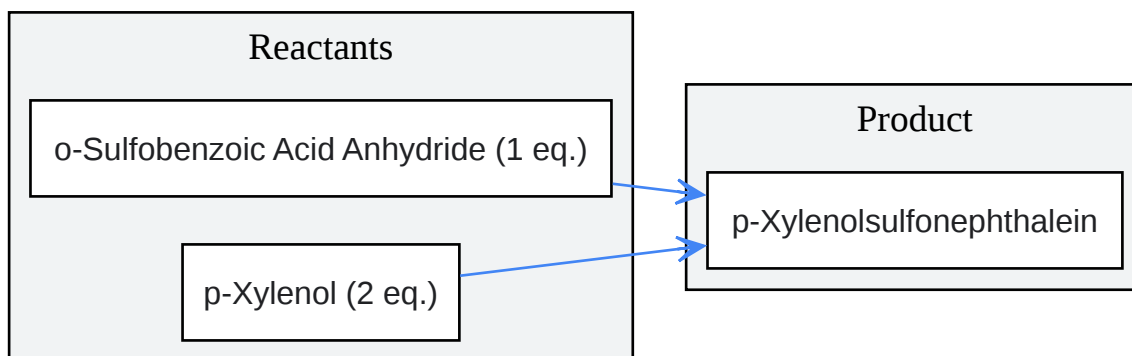
Synthesis of p-Xylenolsulfonephthalein

The synthesis of p-Xylenolsulfonephthalein is typically achieved through the condensation of p-xylenol with o-sulfobenzoic acid anhydride. This electrophilic substitution reaction is a common method for the preparation of sulfonephthalein dyes.

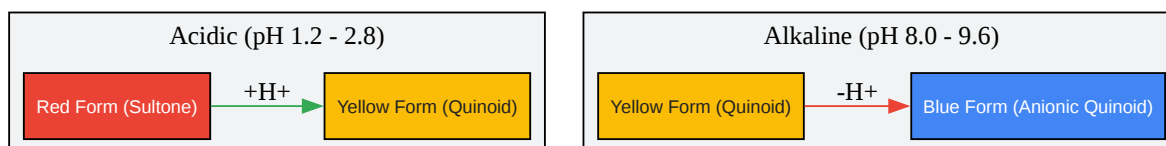
Synthesis Pathway

The synthesis involves the reaction of two equivalents of p-xylenol with one equivalent of o-sulfobenzoic acid anhydride in the presence of a condensing agent.

Synthesis of p-Xylenolsulfonephthalein



pH-Dependent Color Transitions of p-Xylenolsulfonephthalein

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References

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